

Application Notes and Protocols for Tetraamylammonium Iodide as a Phase Transfer Catalyst

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Compound of Interest

Compound Name: Tetraamylammonium iodide

Cat. No.: B1213674

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These application notes provide a comprehensive overview of the use of **tetraamylammonium iodide** as a phase transfer catalyst in organic synthesis. While specific experimental data for **tetraamylammonium iodide** is limited in readily available scientific literature, its function is analogous to other tetraalkylammonium iodides, particularly the well-documented tetrabutylammonium iodide (TBAI). Therefore, this document will detail the principles of phase transfer catalysis using tetraalkylammonium iodides and provide a representative protocol using TBAI, which can be adapted for use with **tetraamylammonium iodide**.

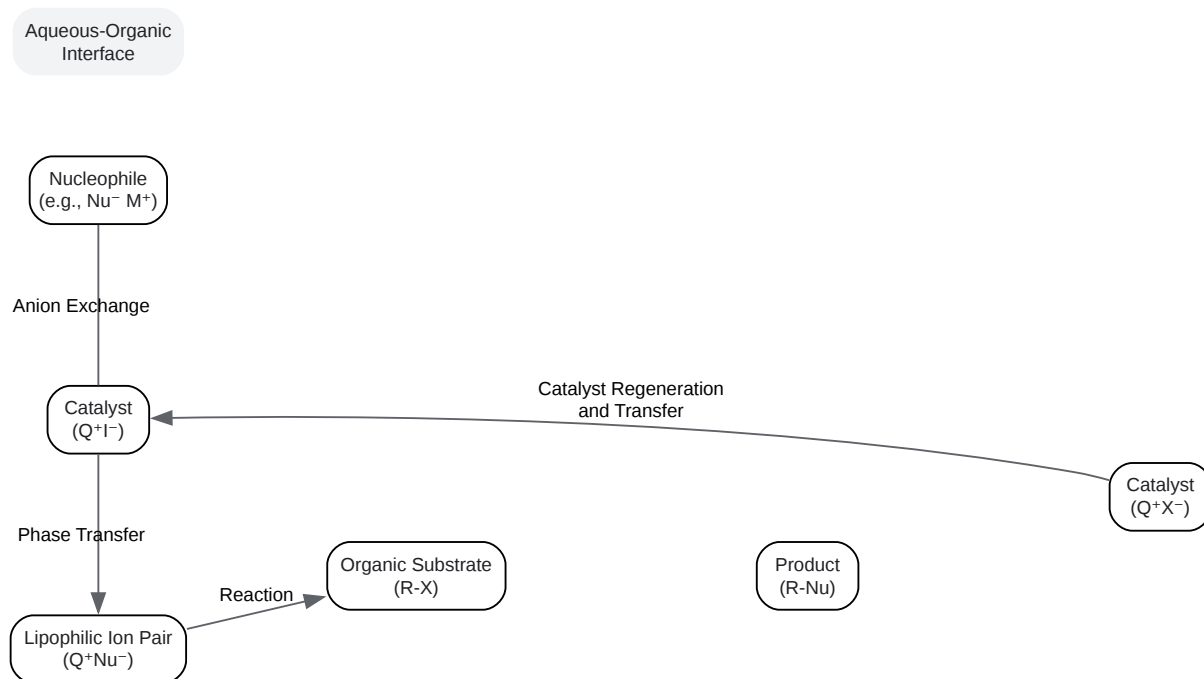
Introduction to Tetraamylammonium Iodide in Phase Transfer Catalysis

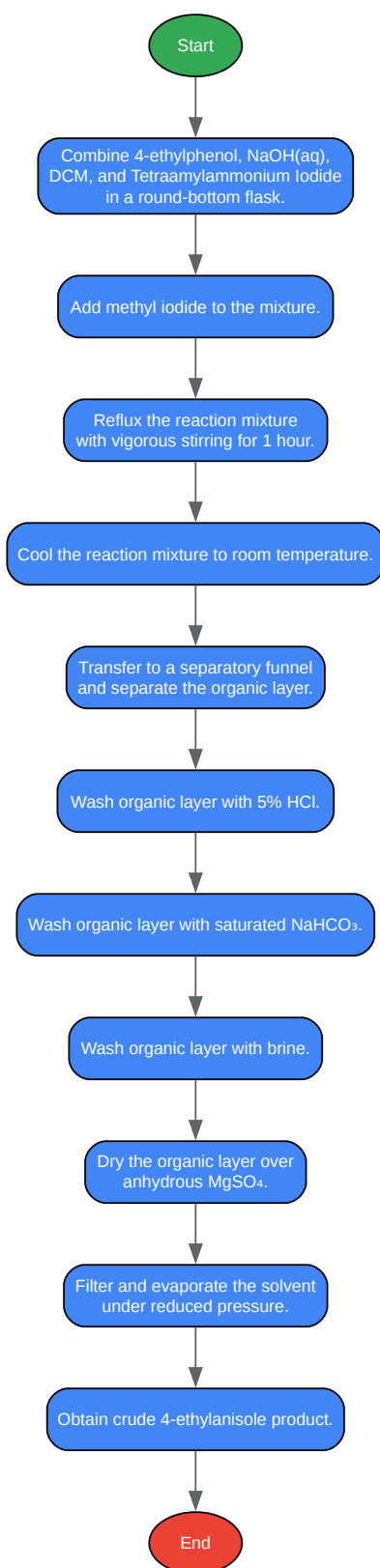
Tetraamylammonium iodide (also known as tetrapentylammonium iodide) is a quaternary ammonium salt with the chemical formula $[(C_5H_{11})_4N]^+I^-$.^[1] It is a white to off-white crystalline solid soluble in many organic solvents.^[1] Its key application in organic and medicinal chemistry is as a phase transfer catalyst (PTC).^{[2][3]}

Phase transfer catalysis is a powerful technique for facilitating reactions between reactants located in different immiscible phases, such as an aqueous phase and an organic phase.^[4] The tetraamylammonium cation is lipophilic due to its long alkyl chains, allowing it to be soluble in the organic phase. The iodide anion is hydrophilic. This amphiphilic nature enables the

catalyst to transport anions from the aqueous phase into the organic phase, where the reaction with an organic-soluble substrate can occur.^[1] This process significantly increases reaction rates and yields for a variety of synthetic transformations.^{[3][5]}

The general mechanism for phase transfer catalysis involving a quaternary ammonium salt like **tetraamylammonium iodide** (Q^+I^-) in a nucleophilic substitution reaction is depicted below.





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